

Essential Safety and Operational Guidance for Handling (S)-Butyl 2-hydroxybutanoate

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Compound of Interest

Compound Name: (S)-Butyl 2-hydroxybutanoate

Cat. No.: B137078

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for the handling of **(S)-Butyl 2-hydroxybutanoate**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

When handling **(S)-Butyl 2-hydroxybutanoate**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Wear tightly fitting safety goggles or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2] A face shield may be necessary for splash hazards.	Protects against eye irritation or serious eye damage from splashes or vapors.[3]
Skin Protection	Wear protective gloves, protective clothing, and an apron (e.g., P.V.C.).[3] Handle with gloves that have been inspected prior to use.[2] After use, hands should be washed and dried thoroughly, and a non-perfumed moisturizer is recommended.[3]	Prevents skin irritation and contact.[3]
Hand Protection	Experience suggests that polychloroprene, nitrile rubber, butyl rubber, fluorocarbon, and polyvinyl chloride are suitable glove materials.[3] For prolonged or frequently repeated contact, a glove with a protection class of 5 or higher (breakthrough time > 240 minutes) is recommended.[3]	Ensures adequate protection against chemical permeation. Glove suitability depends on the frequency and duration of contact.[3]
Respiratory Protection	Use only outdoors or in a well-ventilated area.[3] If engineering controls are insufficient, a full-face	Prevents respiratory tract irritation from inhalation of dust or fumes.[3]

respirator may be necessary.

[2]

Safe Handling and Storage Protocol

Handling:

- Ventilation: Always handle **(S)-Butyl 2-hydroxybutanoate** in a well-ventilated area, such as a chemical fume hood.[3]
- Avoid Contact: Avoid all personal contact, including inhalation of vapors or dust.[3] Do not eat, drink, or smoke in the handling area.[3]
- Grounding: For flammable liquids, ground and bond containers and receiving equipment. Use explosion-proof electrical, ventilating, and lighting equipment.[1]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling.[3] Launder contaminated clothing separately before reuse.[3]

Storage:

- Container: Keep containers securely sealed when not in use.[3] Store in a dry, cool, and well-ventilated place.[4]
- Conditions to Avoid: Keep away from heat, sparks, open flames, and hot surfaces.[1][4]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.[1][4]

Disposal Plan

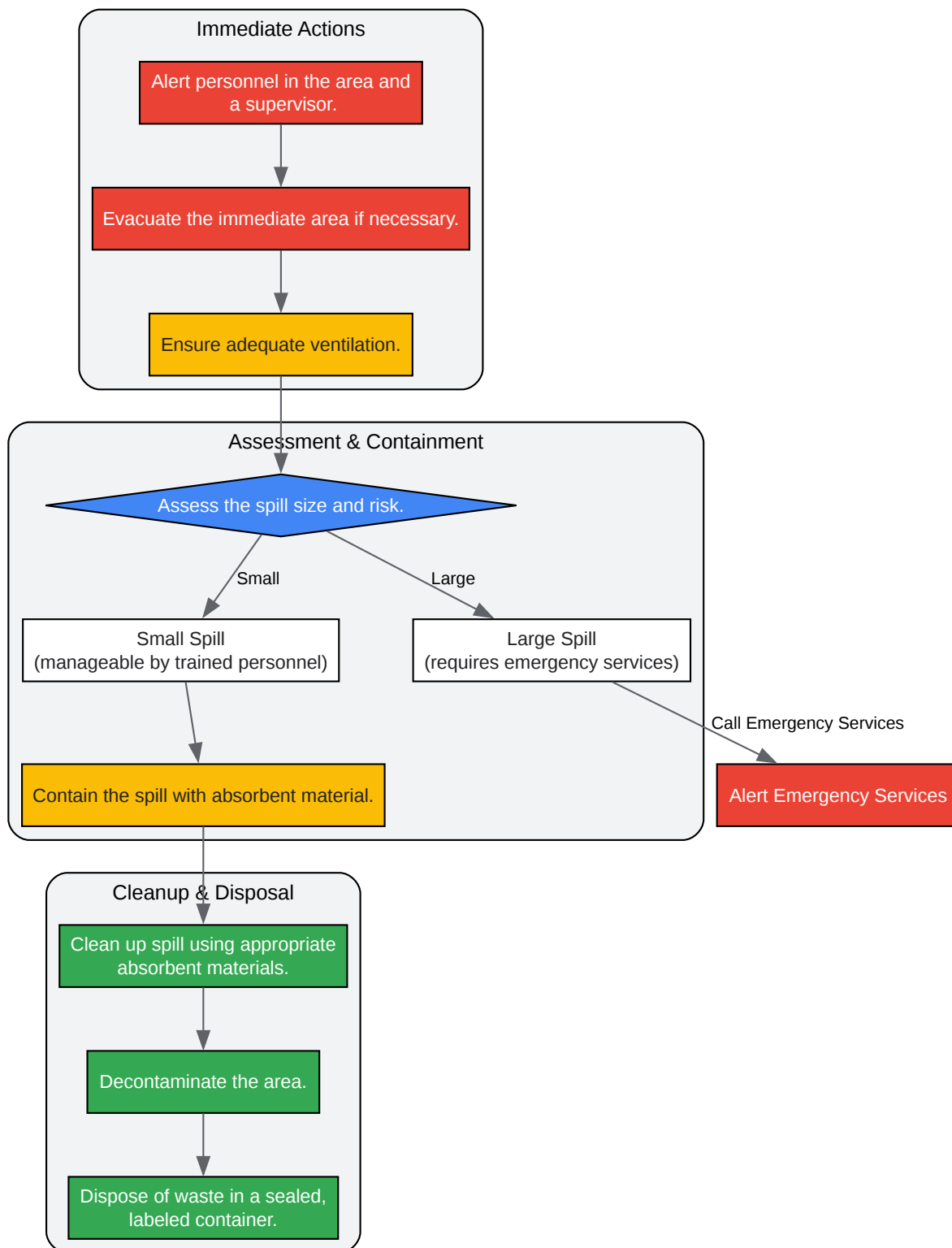
- Waste Collection: Collect residues and place them in sealed, labeled plastic bags or other suitable containers for disposal.[3]
- Disposal Route: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1]

- Contaminated PPE: Contaminated gloves and clothing should be replaced and disposed of as hazardous waste.[\[3\]](#)

Emergency Procedures: Spill and Exposure

Spill Response Workflow

Chemical Spill Response Workflow

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Caption: Workflow for responding to a chemical spill.

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[1][4] Seek immediate medical attention.[1]
- Skin Contact: Take off immediately all contaminated clothing.[1] Wash off immediately with soap and plenty of water.[1][4] Get medical attention if irritation develops or persists.[3]
- Inhalation: Remove to fresh air.[1][4] If not breathing, give artificial respiration.[1] Seek medical attention if you feel unwell.[3]
- Ingestion: Do NOT induce vomiting.[1] Rinse mouth with water and drink plenty of water.[1][4] Call a physician or poison control center immediately.[1]

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